

# physical properties of 1-chloro-4-methylpentane

## boiling point density

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### Compound of Interest

Compound Name: 1-Chloro-4-methylpentane

Cat. No.: B3042464

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An In-depth Technical Guide on the Physical Properties of **1-Chloro-4-Methylpentane**

## Introduction

**1-Chloro-4-methylpentane**, an alkyl halide, is a significant compound in organic synthesis and finds applications in various chemical industries. A thorough understanding of its physical properties, such as boiling point and density, is paramount for its effective use and for the design of chemical processes involving this compound. This technical guide provides a detailed overview of the key physical properties of **1-chloro-4-methylpentane**, experimental methodologies for their determination, and a logical workflow for these procedures. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Physical Properties

The physical characteristics of **1-chloro-4-methylpentane** are primarily dictated by the intermolecular forces, including London dispersion forces and dipole-dipole interactions, arising from the polar carbon-chlorine bond and the overall molecular structure.

## Data Presentation

A summary of the key quantitative physical properties of **1-chloro-4-methylpentane** is presented below for easy reference and comparison.

Physical Property	Value	Units
Boiling Point	125	°C at 760 mmHg <a href="#">[1]</a> <a href="#">[2]</a>
Density	0.865	g/mL <a href="#">[1]</a>
Molecular Formula	C6H13Cl	-
Molecular Weight	120.62	g/mol <a href="#">[3]</a>

## Experimental Protocols

Accurate determination of physical properties is crucial for the characterization and quality control of chemical substances. The following sections detail the standard experimental protocols for measuring the boiling point and density of liquid compounds like **1-chloro-4-methylpentane**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For **1-chloro-4-methylpentane**, a common and efficient method for boiling point determination is the Thiele tube method.

#### Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or oil bath)
- Sample of **1-chloro-4-methylpentane**

#### Procedure:

- A small amount of **1-chloro-4-methylpentane** is placed in the small test tube.
- The capillary tube is inverted and placed inside the test tube containing the sample.
- The test tube is attached to the thermometer.
- The entire assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated, causing the temperature of the bath to rise.
- As the temperature approaches the boiling point of the sample, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is then discontinued, and the bath is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid sample begins to enter the capillary tube.

## Determination of Density

Density, the mass per unit volume of a substance, is another fundamental physical property. The density of a liquid like **1-chloro-4-methylpentane** can be accurately determined using a pycnometer.

### Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath (for temperature control)
- Sample of **1-chloro-4-methylpentane**
- Distilled water

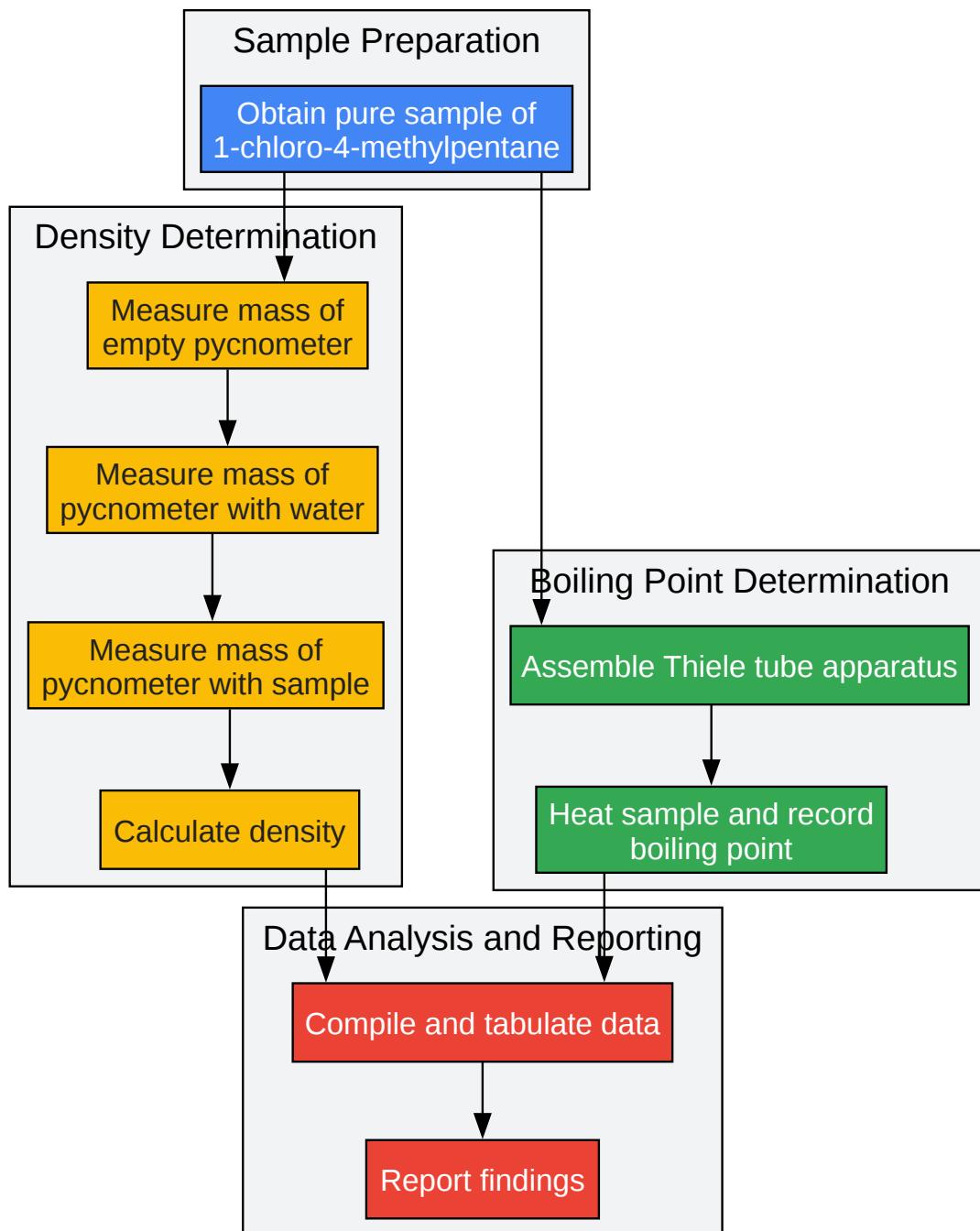
### Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured using an analytical balance.
- The pycnometer is then filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium. The mass of the pycnometer filled with water is then recorded.
- The pycnometer is emptied, dried, and then filled with **1-chloro-4-methylpentane**.
- The mass of the pycnometer filled with the sample is measured at the same temperature.
- The density of **1-chloro-4-methylpentane** is calculated using the following formula: Density of sample = (Mass of sample / Mass of water) x Density of water at the experimental temperature.

## Logical Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the physical properties of a liquid organic compound such as **1-chloro-4-methylpentane**.

## Workflow for Physical Property Determination

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Workflow for Physical Property Determination

## Conclusion

The physical properties of **1-chloro-4-methylpentane**, specifically its boiling point and density, are critical parameters for its handling, application, and the design of synthetic routes. The experimental protocols outlined in this guide provide a framework for the accurate and reliable determination of these properties. Adherence to these standardized methods ensures consistency and comparability of data across different research and industrial settings.

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## References

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